

Protocol for dissolving FR173657 in DMSO for experiments

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Compound of Interest

Compound Name: FR173657

Cat. No.: B1672740

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Application Notes and Protocols for FR173657 in DMSO

For Researchers, Scientists, and Drug Development Professionals

Introduction

FR173657 is a potent and selective nonpeptide antagonist of the bradykinin B2 receptor.[1] Bradykinin, a vasoactive peptide, exerts its effects through two main G protein-coupled receptors, B1 and B2. The bradykinin B2 receptor is constitutively expressed in a variety of tissues and is involved in physiological processes such as vasodilation and inflammation. Consequently, **FR173657** is a valuable tool for investigating the role of the bradykinin B2 receptor in various physiological and pathological conditions. These application notes provide a detailed protocol for the preparation of **FR173657** solutions in dimethyl sulfoxide (DMSO) for use in experimental settings.

Data Presentation

Quantitative data regarding the solubility and stability of **FR173657** in DMSO is not readily available in published literature. The following table provides general recommendations for the preparation and storage of small molecule inhibitors in DMSO, which can be applied to **FR173657**. It is strongly recommended to perform small-scale solubility and stability tests for your specific experimental conditions.

Parameter	Value/Recommendation	Source
Solvent	Dimethyl Sulfoxide (DMSO), anhydrous	General Lab Practice
Reported in vitro Working Concentrations	10 nM - 300 nM	[2]
Recommended Stock Solution Concentration	1 mM - 10 mM	General Lab Practice
Storage of Stock Solution	Aliquot and store at -20°C for short-term (up to 3 months) or -80°C for long-term.	[1][3]
Stability of Stock Solution	Avoid repeated freeze-thaw cycles. For many compounds, solutions in DMSO are stable for up to 3 months at -20°C.	[1]
Final DMSO Concentration in Assay	< 0.5% (v/v), ideally ≤ 0.1% (v/v)	General Lab Practice

Experimental Protocols

Materials

- **FR173657** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile filter tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparation of a 10 mM Stock Solution of FR173657 in DMSO

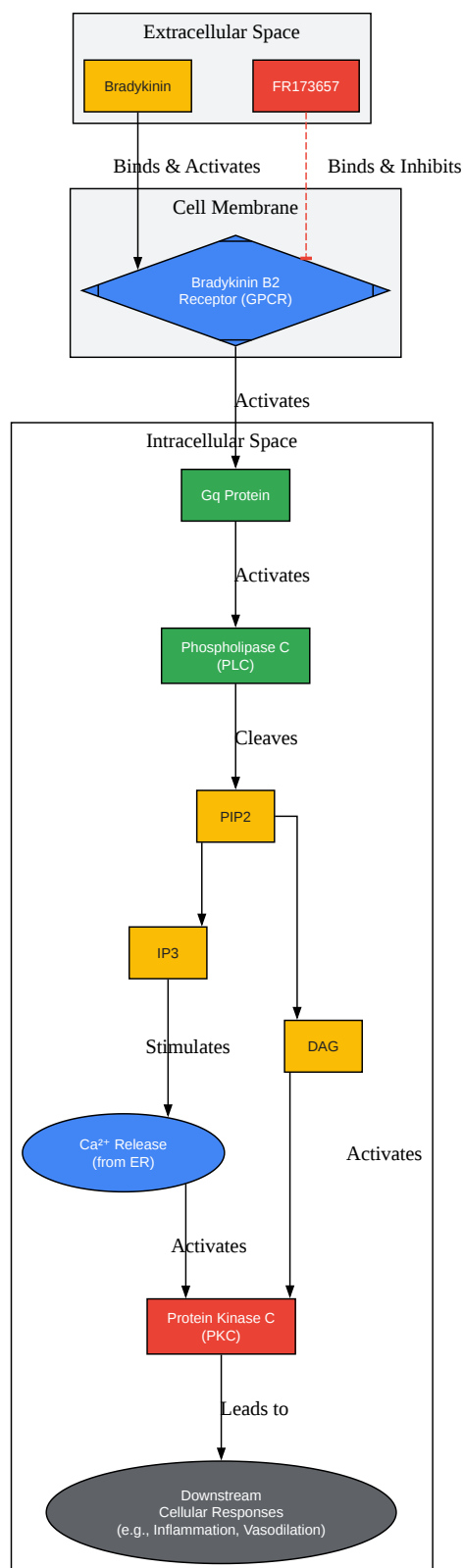
- Pre-handling:
 - Before opening, allow the vial of **FR173657** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
 - Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Calculation of Required DMSO Volume:
 - The molecular weight of **FR173657** is 659.5 g/mol .
 - To prepare a 10 mM stock solution, use the following formula:
 - $\text{Volume of DMSO (in L)} = (\text{Mass of FR173657 in g}) / (659.5 \text{ g/mol} * 0.010 \text{ mol/L})$
 - For example, to dissolve 1 mg (0.001 g) of **FR173657**:
 - $\text{Volume of DMSO (}\mu\text{L)} = (0.001 \text{ g} / (659.5 \text{ g/mol} * 0.010 \text{ mol/L})) * 1,000,000 \mu\text{L/L} \approx 151.6 \mu\text{L}$
- Dissolution:
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the **FR173657** powder.
 - Cap the vial tightly and vortex thoroughly for at least 1-2 minutes to dissolve the compound completely.
 - Visually inspect the solution to ensure there are no visible particles. If dissolution is slow, gentle warming (to 37°C) or brief sonication can be used to aid dissolution.
- Aliquoting and Storage:

- Once the **FR173657** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.
- For short-term storage (up to 3 months), store the aliquots at -20°C. For long-term storage, -80°C is recommended.

Protocol for Preparing Working Solutions

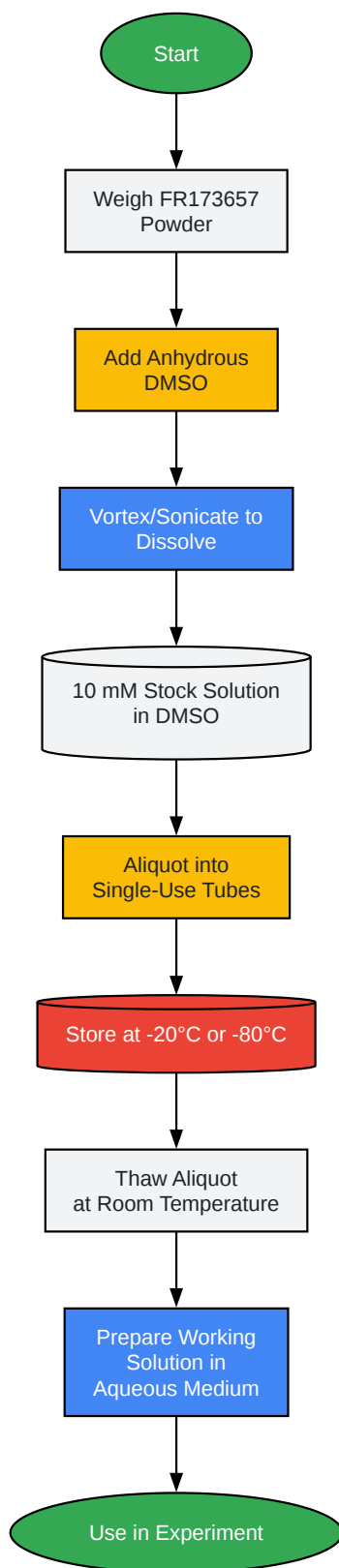
- Thawing the Stock Solution:
 - When ready to use, remove a single aliquot of the **FR173657** stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilution (if necessary):
 - It is often necessary to perform a serial dilution of the concentrated stock solution in DMSO to achieve the desired intermediate concentrations before the final dilution into the aqueous experimental buffer or cell culture medium.
- Final Dilution into Aqueous Medium:
 - To minimize precipitation, add the **FR173657** DMSO solution dropwise to the aqueous buffer or cell culture medium while gently vortexing or swirling the tube.
 - Ensure the final concentration of DMSO in your experiment is kept as low as possible (ideally $\leq 0.1\%$ v/v) to avoid solvent-induced toxicity to cells.
 - Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO without the **FR173657**.

Mandatory Visualizations



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Caption: Signaling pathway of the Bradykinin B2 receptor and inhibition by **FR173657**.



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Caption: Experimental workflow for preparing **FR173657** solutions.

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References

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